

# LSP-249 safety and toxicity profile

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## Compound of Interest

Compound Name: LSP-249

Cat. No.: B15605396

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## No Public Data Found for "LSP-249"

Initial searches for the safety and toxicity profile of a compound designated "**LSP-249**" have yielded no specific results. The search results consistently refer to "OECD TG 249," which is a technical guideline for an in vitro fish cell line acute toxicity assay, rather than a specific chemical entity.

This suggests that "**LSP-249**" may be an internal project code, a misnomer, or a compound not yet described in publicly available scientific literature, regulatory filings, or patent databases. Without publicly accessible data, a comprehensive technical guide on its safety and toxicity profile cannot be generated at this time.

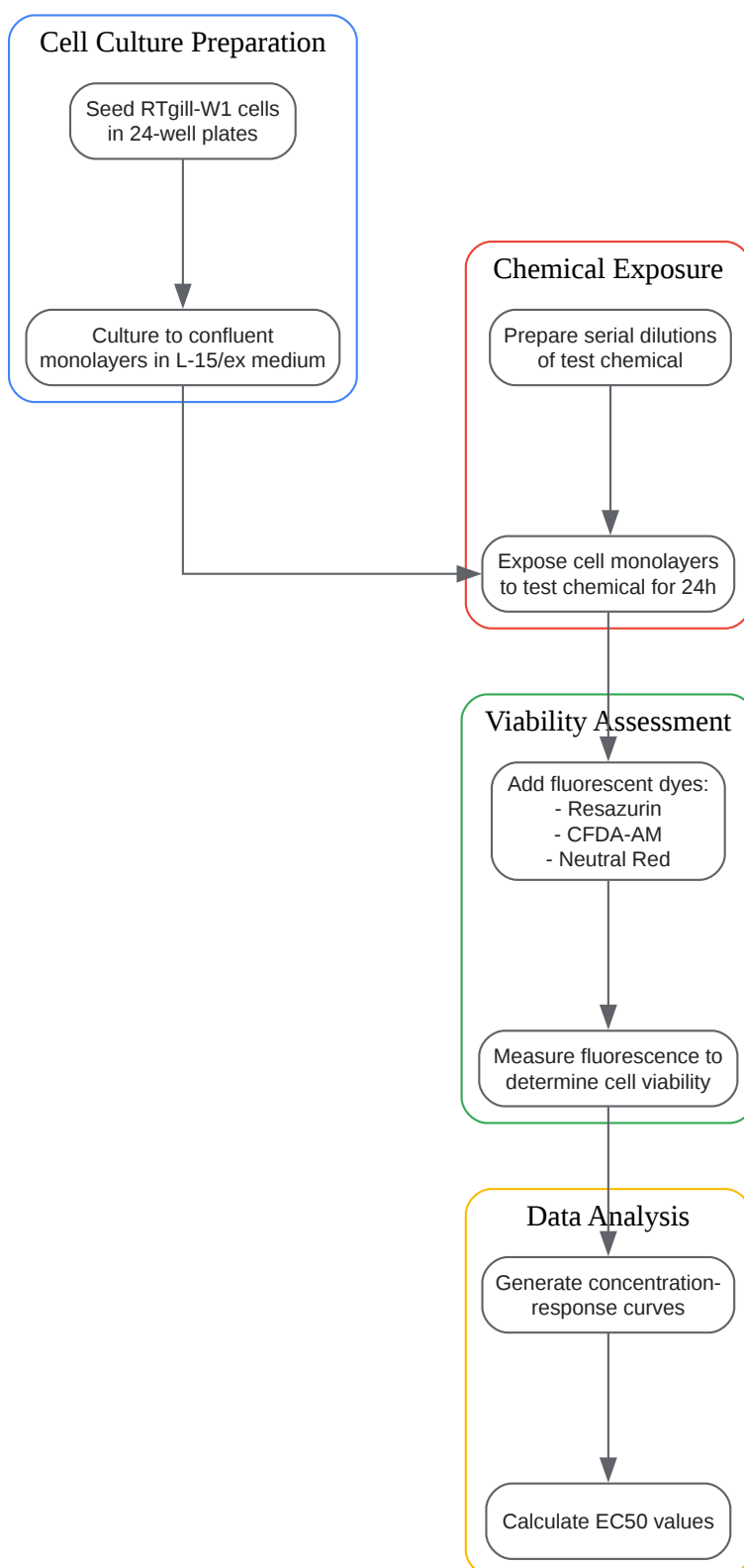
The information retrieved exclusively pertains to the OECD Test Guideline 249. This guideline details the use of the RTgill-W1 cell line from rainbow trout to assess the acute aquatic toxicity of chemicals as an alternative to live animal testing.<sup>[1][2][3][4][5]</sup> Key aspects of this testing method are summarized below.

## OECD Test Guideline 249: Fish Cell Line Acute Toxicity (RTgill-W1 Assay)

The OECD TG 249 provides a standardized protocol for determining the acute toxicity of chemicals to fish using a cell-based method.<sup>[3][4]</sup>

## Experimental Protocol: RTgill-W1 Assay

The fundamental workflow for the OECD TG 249 assay is as follows:



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**Figure 1.** Experimental workflow for the OECD TG 249 RTgill-W1 assay.

#### Methodology:

- **Cell Seeding and Culture:** The RTgill-W1 cell line, derived from the gill epithelium of the rainbow trout (*Oncorhynchus mykiss*), is cultured in 24-well plates until a confluent monolayer is formed. The culture medium is a protein-free formulation, L-15/ex.[3][5]
- **Chemical Exposure:** Confluent cell monolayers are exposed to a range of concentrations of the test chemical for a duration of 24 hours.[4][5]
- **Viability Assessment:** Following exposure, cell viability is determined using a panel of three fluorescent indicator dyes that assess different cellular functions:
  - **Resazurin:** Measures metabolic activity.
  - **5-carboxyfluorescein diacetate acetoxymethyl ester (CFDA-AM):** Assesses cell membrane integrity.
  - **Neutral Red:** Evaluates lysosomal membrane integrity.[3][4]
- **Data Analysis:** The fluorescence data is used to generate concentration-response curves, from which the half-maximal effective concentration (EC50) is calculated. The EC50 value represents the concentration of the chemical that causes a 50% reduction in cell viability.[4]

This in vitro assay provides a predictive measure of acute fish toxicity and is utilized for chemical screening, hazard ranking, and as part of integrated testing strategies to reduce the reliance on live animal tests.[3][4][5]

To proceed with a safety and toxicity assessment for a specific compound, please verify the correct identifier or provide an alternative designation.

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## References

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